

# Safeguarding Your Laboratory: Proper Disposal of Tribenzylsilane

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Compound of Interest		
Compound Name:	Tribenzylsilane	
Cat. No.:	B167443	Get Quote

For researchers and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides essential safety and logistical information for the proper disposal of **tribenzylsilane**, ensuring operational integrity and laboratory safety.

## Key Chemical and Physical Properties of Tribenzylsilane

A clear understanding of a substance's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **tribenzylsilane**.[1][2][3][4][5]

Property	Value
CAS Number	1747-92-8
Molecular Formula	C21H22Si
Molecular Weight	302.49 g/mol
Appearance	Off-white to white powder/crystals
Melting Point	88 - 92 °C
Boiling Point	175 °C at 3 mmHg
Solubility	Practically insoluble in water



## Hazard Identification and Personal Protective Equipment (PPE)

**Tribenzylsilane** is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Therefore, stringent adherence to safety protocols is mandatory.

Required Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: A lab coat should be worn.
- Respiratory Protection: In case of insufficient ventilation, use a suitable respiratory device.

## **Step-by-Step Disposal Protocol**

**Tribenzylsilane** must be disposed of as hazardous waste. Do not attempt to dispose of it down the drain or in regular trash. The following protocol outlines the necessary steps for its safe disposal.

Experimental Protocol for Waste Collection:

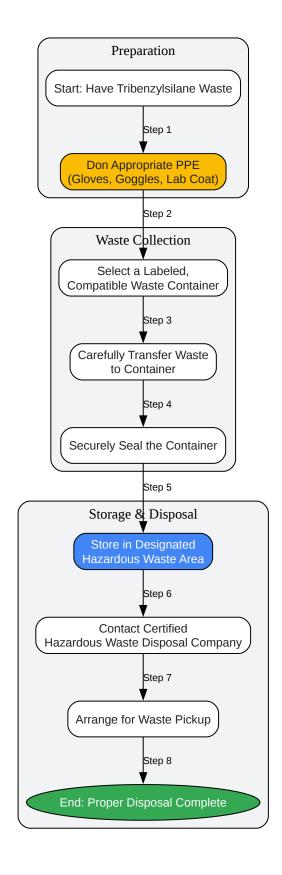
- Container Selection: Choose a designated, leak-proof, and clearly labeled waste container compatible with chemical waste.
- Waste Segregation: Do not mix tribenzylsilane waste with other incompatible waste streams.
- Labeling: Clearly label the waste container with "Hazardous Waste" and "Tribenzylsilane".
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal Request: Arrange for pickup and disposal by a certified hazardous waste disposal company, following all local, state, and federal regulations.



## **Disposal Workflow**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **tribenzylsilane**.





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Tribenzylsilane Disposal Workflow



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By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **tribenzylsilane**, fostering a secure research environment.

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### References

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